

An In-depth Technical Guide to 4-Bromotoluene: IUPAC Nomenclature and Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromotoluene

Cat. No.: B049008

[Get Quote](#)

For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This guide provides a comprehensive overview of the nomenclature for the compound commonly known as **4-Bromotoluene**, including its official IUPAC name and a detailed list of its synonyms.

IUPAC Name

The systematic name for **4-Bromotoluene**, as determined by the International Union of Pure and Applied Chemistry (IUPAC), is 1-bromo-4-methylbenzene[1][2]. This name is derived from the structure of the molecule, which consists of a benzene ring substituted with a bromine atom and a methyl group at positions 1 and 4, respectively.

Synonyms and Identifiers

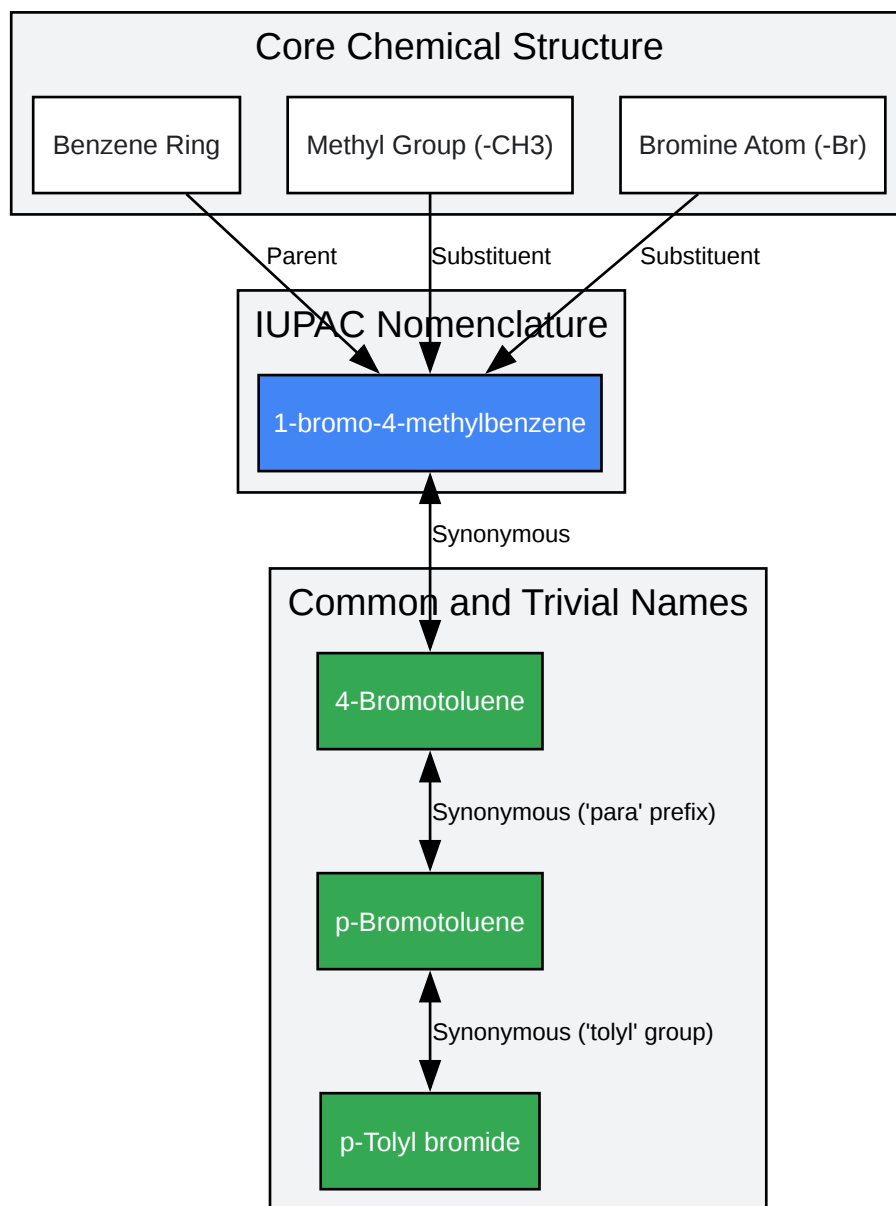
In scientific literature, commercial databases, and laboratory settings, **4-Bromotoluene** is referenced by a variety of alternative names. Understanding these synonyms is crucial for conducting thorough literature reviews and for sourcing chemical reagents. The following table summarizes the most commonly encountered synonyms for 1-bromo-4-methylbenzene.

Synonym	Reference
4-Bromotoluene	[1] [2] [3] [4]
p-Bromotoluene	[1] [2] [4] [5]
1-Bromo-4-methylbenzene	[1] [3] [4]
p-Tolyl bromide	[1] [2] [4]
4-Methylbromobenzene	[1] [3] [4]
Benzene, 1-bromo-4-methyl-	[1] [3] [4]
4-Methylphenyl bromide	[1] [3] [4]
1-Methyl-4-bromobenzene	[1] [3] [4] [6]
Toluene, p-bromo-	[1] [3] [4]
4-Tolyl bromide	[1] [3] [4]
p-Methylphenyl bromide	[1] [2] [3] [4]
p-Methylbromobenzene	[1] [2] [3] [4]
Parabromotoluene	[1] [3] [4]
4-Bromo-1-methylbenzene	[1] [3] [4]
4-Methyl-1-bromobenzene	[1] [3] [4]
Toluene, 4-bromo-	[1] [3]

Logical Relationship of Nomenclature

The various synonyms for **4-Bromotoluene** arise from different historical and systematic naming conventions. The following diagram illustrates the logical relationship between the core structure and its various identifiers.

Nomenclature Relationship for 1-bromo-4-methylbenzene



[Click to download full resolution via product page](#)

Caption: Logical flow from the core chemical structure to its IUPAC name and common synonyms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromotoluene | C₇H₇Br | CID 7805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromotoluene, 98% | Fisher Scientific [fishersci.ca]
- 3. 4-Bromotoluene - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Benzene, 1-bromo-4-methyl- [webbook.nist.gov]
- 5. 4-Bromotoluene | 106-38-7 [amp.chemicalbook.com]
- 6. syntharo.com [syntharo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromotoluene: IUPAC Nomenclature and Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049008#4-bromotoluene-synonyms-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com